Technical Guide: Z-Phe-Trp-OH Solubility & Self-Assembly Profile[1][2]

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Compound of Interest

Compound Name:	*Z-Phe-Trp-OH*
CAS No.:	*16856-28-3*
Cat. No.:	*B102835*

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Executive Summary

Z-Phe-Trp-OH (N-Carbobenzyloxy-L-phenylalanyl-L-tryptophan) is a hydrophobic dipeptide derivative widely utilized in protease inhibition studies, peptide synthesis, and supramolecular chemistry.[1] Its solubility profile is defined by a stark contrast: it exhibits high solubility in organic polar aprotic solvents (DMSO, DMF) but negligible solubility in water at neutral pH.

This dichotomy is not merely a handling challenge but a functional feature. The transition from a solvated state in DMSO to an aqueous environment drives hydrophobic collapse and

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stacking, often leading to controlled self-assembly (hydrogels/nanostructures) rather than simple precipitation.[1]

Part 1: Physicochemical Basis of Solubility

To master the handling of **Z-Phe-Trp-OH**, one must understand the molecular forces at play.[1] The molecule contains three distinct hydrophobic domains that resist aqueous solvation:[1]

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- The Z-Group (Benzyloxycarbonyl): A bulky, aromatic protecting group that shields the N-terminus, removing the ionic potential of the amine.[1]
- The Phenylalanine (Phe) Side Chain: A benzyl ring contributing to hydrophobicity and steric bulk.
- The Tryptophan (Trp) Side Chain: An indole ring, the largest of the amino acid side chains, capable of strong

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  interactions.[1][2]

Molecular Drivers[2]

- In DMSO: The sulfoxide oxygen of DMSO acts as a strong hydrogen bond acceptor, effectively solvating the amide backbone. The non-polar methyl groups of DMSO accommodate the aromatic rings (Z, Phe, Trp) via van der Waals forces.
- In Water: The water lattice is disrupted by the large hydrophobic surface area of **Z-Phe-Trp-OH** (high entropic penalty).[1] Furthermore, the aromatic rings prefer to stack against each other (face-to-face or edge-to-face) to minimize water contact, driving aggregation.[1]

Part 2: Solubility Data Profile

The following values represent operational solubility limits derived from experimental handling of homologous Z-protected dipeptides (e.g., Z-Phe-OH, Z-Phe-Phe-OH).

Table 1: Comparative Solubility Limits

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Solvent System	Solubility Limit (Approx.)	State	Primary Interaction
DMSO (Anhydrous)	> 100 mg/mL (~200 mM)	Clear Solution	Dipole-dipole & Hydrophobic solvation
DMF	> 50 mg/mL	Clear Solution	Similar to DMSO
Water (pH 7.0)	< 0.1 mg/mL	Precipitate / Suspension	Hydrophobic exclusion
Water (pH > 10)	1 - 5 mg/mL*	Viscous Solution / Gel	Electrostatic repulsion (COO^-)
Ethanol/Methanol	10 - 20 mg/mL	Clear Solution	Amphiphilic solvation

*Note: Solubility in basic water is often transient; lowering pH triggers gelation or precipitation.

Part 3: Experimental Protocols

Protocol A: Preparation of Stable Stock Solution (DMSO)

Objective: Create a high-concentration stock for long-term storage and downstream dilution.

- Calculate: Determine the mass required for a 100 mM stock.
  - MW of **Z-Phe-Trp-OH** ≈ 485.5 g/mol .[1]
  - Example: Dissolve 48.5 mg in 1.0 mL DMSO.
- Solvent Choice: Use anhydrous DMSO (Grade ≥ 99.9%).[1] Water content in DMSO >0.1% can induce micro-aggregation over time.
- Dissolution:
  - Add DMSO to the powder.
  - Vortex vigorously for 30-60 seconds.
  - Tip: If the solution remains cloudy, sonicate in a water bath at 30°C for 5 minutes.

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- Storage: Aliquot into amber glass vials (to protect Trp from photo-oxidation). Store at -20°C.

Protocol B: Aqueous Dilution for Biological Assays

Objective: Dilute stock into aqueous buffer without crashing out the peptide.

- Prepare Buffer: Use PBS or HEPES (pH 7.4).[1]
- Stepwise Dilution: Do not add water directly to the DMSO stock.
  - Correct: Add the DMSO stock dropwise into the vortexing buffer.
  - Limit: Keep final DMSO concentration < 1% (v/v) to minimize solvent effects on enzymes/cells.[1]
- Validation: Visually inspect for "schlieren" lines or turbidity.[1] If turbidity occurs, the concentration exceeds the critical aggregation concentration (CAC).

Protocol C: Solvent-Switch Hydrogel Formation

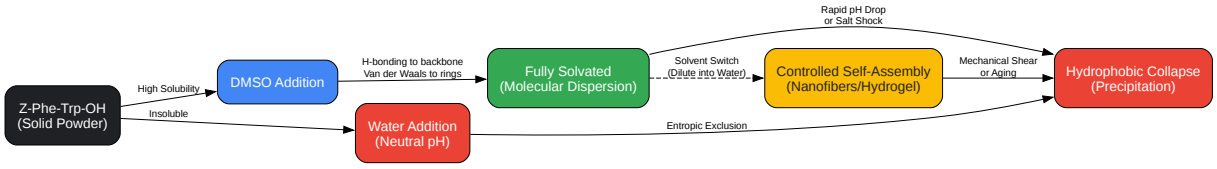
Objective: Induce self-assembly into nanofibers/hydrogels for biomaterial studies.[1]

- Stock: Prepare a 50 mg/mL stock in DMSO.
- Trigger: Rapidly inject the DMSO stock into water (ratio 1:20 to 1:50).
- Aging: Allow the mixture to sit undisturbed. The sudden change in polarity forces the aromatic rings to stack, forming a fibrous network that entraps water.

Part 4: Mechanism of Action & Visualization

The following diagram illustrates the divergent pathways of **Z-Phe-Trp-OH** behavior based on the solvent environment.

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Figure 1:Solubility and assembly pathways. Blue path indicates successful dissolution; Red path indicates precipitation; Yellow path indicates controlled supramolecular assembly typical of Z-protected aromatic peptides.[1]

Part 5: Troubleshooting & Validation

Observation	Diagnosis	Corrective Action
Cloudiness in DMSO Stock	Moisture contamination or impure peptide.[1]	Sonicate at 35°C; add 1% acetic acid if basic impurities are suspected.[1]
Precipitation upon dilution	Concentration > Solubility limit (CAC).[1]	Reduce final concentration or add solubilizing agents (e.g., Cyclodextrin, Tween-20).[1]
Yellowing of Solution	Tryptophan oxidation.	Discard. Always store Trp peptides under inert gas (Ar/N2) and away from light.[1]

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